

An In-depth Technical Guide to 6-(bromomethyl)spiro[2.5]octane

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Compound of Interest

Compound Name: 6-(Bromomethyl)spiro[2.5]octane

CAS No.: 1621225-50-0

Cat. No.: B1446946

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Spirocyclic scaffolds have garnered significant attention in medicinal chemistry and drug discovery due to their inherent three-dimensional nature, which can lead to improved pharmacological properties. The introduction of a spiro center can increase molecular rigidity, enhance binding affinity to biological targets, and improve metabolic stability. **6-(bromomethyl)spiro[2.5]octane** is a functionalized spiroalkane that serves as a valuable building block in the synthesis of more complex molecules. The presence of a reactive bromomethyl group allows for a variety of chemical transformations, making it a versatile intermediate for the introduction of the spiro[2.5]octane motif into potential therapeutic agents. This technical guide provides a comprehensive overview of the IUPAC name, synonyms, physicochemical properties, a representative synthetic protocol, and the potential applications of **6-(bromomethyl)spiro[2.5]octane** in drug development.

IUPAC Name and Synonyms

The unequivocally accepted IUPAC name for the compound is **6-(bromomethyl)spiro[2.5]octane**.^[1] Extensive searches have not revealed any commonly used synonyms for this specific chemical entity.

Physicochemical Properties

A summary of the available and predicted physicochemical properties of **6-(bromomethyl)spiro[2.5]octane** is presented in the table below. It is important to note that while some properties are reported from chemical suppliers, others are computationally predicted and should be considered as estimates.

Property	Value	Source
Molecular Formula	C ₉ H ₁₅ Br	PubChem
Molecular Weight	203.12 g/mol	Sigma-Aldrich
IUPAC Name	6-(bromomethyl)spiro[2.5]octane	Sigma-Aldrich
InChI Key	IIFZLQXNYVVXGM-UHFFFAOYSA-N	Sigma-Aldrich
CAS Number	1621225-50-0	Sigma-Aldrich
Predicted XlogP	3.8	PubChem
Predicted Collision Cross Section ([M+H] ⁺)	141.5 Å ²	PubChem

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **6-(bromomethyl)spiro[2.5]octane** is not readily available in peer-reviewed literature, a plausible and representative synthesis can be proposed based on established organic chemistry principles. A common method for the introduction of a bromomethyl group onto an alkyl chain is through the free-radical bromination of the corresponding methyl-substituted precursor.

Representative Synthesis: Free-Radical Bromination of 6-methylspiro[2.5]octane

This protocol describes a general procedure for the free-radical bromination of an alkane, which can be adapted for the synthesis of **6-(bromomethyl)spiro[2.5]octane** from 6-methylspiro[2.5]octane.

Materials:

- 6-methylspiro[2.5]octane
- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl₄) or other suitable inert solvent
- Azobisisobutyronitrile (AIBN) or benzoyl peroxide (as a radical initiator)
- Inert gas (e.g., Argon or Nitrogen)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- UV lamp (optional, can be used for initiation)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and an inert gas inlet, dissolve 6-methylspiro[2.5]octane in carbon tetrachloride.
- **Addition of Reagents:** To this solution, add N-Bromosuccinimide (NBS) and a catalytic amount of the radical initiator (AIBN or benzoyl peroxide).
- **Initiation and Reaction:** The reaction mixture is heated to reflux (the boiling point of CCl₄ is approximately 77°C). Alternatively, the reaction can be initiated by irradiation with a UV lamp

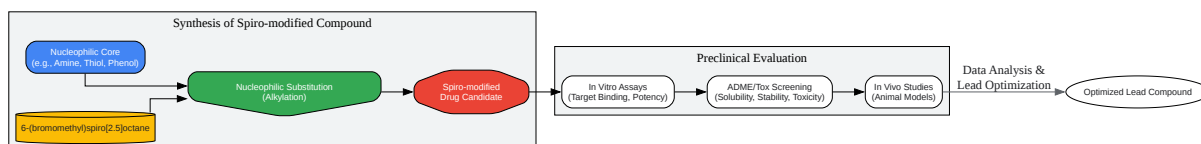
at room temperature. The reaction is monitored by a suitable technique, such as gas chromatography (GC) or thin-layer chromatography (TLC), to follow the consumption of the starting material.

- **Work-up:** Once the reaction is complete, the mixture is cooled to room temperature. The succinimide byproduct, which is insoluble in CCl_4 , is removed by filtration.
- **Quenching and Extraction:** The filtrate is then washed sequentially with saturated sodium bicarbonate solution to remove any remaining acidic byproducts, and then with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product, **6-(bromomethyl)spiro[2.5]octane**, can be purified by vacuum distillation or column chromatography on silica gel to yield the final product.

Logical Relationships in Drug Discovery

The utility of **6-(bromomethyl)spiro[2.5]octane** in a drug discovery context lies in its ability to act as a versatile building block. The bromomethyl group is a good leaving group in nucleophilic substitution reactions, allowing for the covalent attachment of the spiro[2.5]octane moiety to a variety of molecular scaffolds. This can be a key step in the synthesis of novel drug candidates.

Below is a DOT script and the corresponding diagram illustrating a logical workflow where **6-(bromomethyl)spiro[2.5]octane** is used to synthesize a potential therapeutic agent.



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Caption: Logical workflow for the utilization of **6-(bromomethyl)spiro[2.5]octane** in drug discovery.

This diagram illustrates that **6-(bromomethyl)spiro[2.5]octane** can be reacted with a nucleophilic core structure in a key synthetic step (nucleophilic substitution) to generate a novel, spiro-modified drug candidate. This candidate would then proceed through a standard preclinical evaluation pipeline, including in vitro assays, ADME/Tox screening, and in vivo studies, with the ultimate goal of identifying an optimized lead compound. The incorporation of the spiro[2.5]octane motif may confer desirable properties that are assessed during this evaluation process.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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